

# Characterization of Lansoprazole Sulfone N-oxide: A Technical Guide

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## Compound of Interest

Compound Name: *Lansoprazole sulfone N-oxide*

Cat. No.: *B194816*

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## Introduction

**Lansoprazole sulfone N-oxide** is recognized as a potential impurity and degradation product of Lansoprazole, a widely used proton pump inhibitor.[1] Its formation is associated with oxidative conditions and over-oxidation during the synthesis of the active pharmaceutical ingredient (API). As a process-related impurity and a potential degradant, the thorough characterization of **Lansoprazole sulfone N-oxide** is critical for ensuring the quality, safety, and efficacy of Lansoprazole drug products. This technical guide provides a comprehensive overview of the characterization of **Lansoprazole sulfone N-oxide**, including its chemical properties, spectral data, and detailed experimental protocols for its synthesis and analysis.

## Chemical and Physical Properties

**Lansoprazole sulfone N-oxide** is a solid substance with the molecular formula  $C_{16}H_{14}F_3N_3O_4S$  and a molecular weight of approximately 401.36 g/mol .[2][3][4] It is identified by the CAS number 953787-54-7.[1][2][3][4] The compound's solubility is limited in aqueous solutions like PBS (pH 7.2) and ethanol, with some solubility observed in DMF (1 mg/ml) and DMSO (5 mg/ml).[1]

Property	Value	Source
Chemical Name	2-[[[3-Methyl-1-oxido-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfonyl]-1H-benzimidazole	[1][3][4]
CAS Number	953787-54-7	[1][2][3][4]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub> S	[2][3][4]
Molecular Weight	401.36 g/mol	[2][3][4]
Appearance	Solid	[1]
Solubility	DMF: 1 mg/ml, DMSO: 5 mg/ml, Ethanol: insoluble, PBS (pH 7.2): insoluble	[1]
UV λ <sub>max</sub>	277 nm	[1]

## Spectral Characterization Data

The structural elucidation of **Lansoprazole sulfone N-oxide** is accomplished through various spectroscopic techniques, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

## Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) provides accurate mass data, confirming the elemental composition of the molecule.

Ion	Calculated m/z	Found m/z	Source
[M+Na] <sup>+</sup>	424.0555	424.0558	
[M-H] <sup>-</sup>	400.0579	400.0579	
[M+H] <sup>+</sup>	-	402.0	

## Infrared (IR) Spectroscopy

The IR spectrum of **Lansoprazole sulfone N-oxide** reveals characteristic absorption bands corresponding to its functional groups.

Functional Group	Wavenumber (cm <sup>-1</sup> )	Source
O=S=O stretching	1335	
C–N stretching	1109	
C–O aryl alkyl stretching	1016	

## Experimental Protocols

### Synthesis of Lansoprazole Sulfone N-oxide

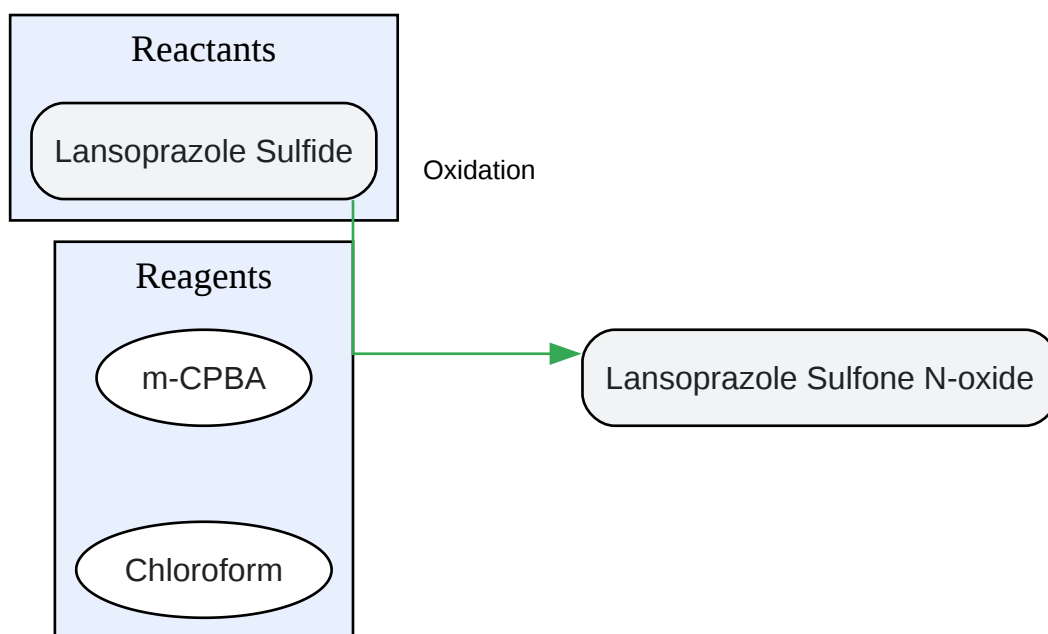
**Lansoprazole sulfone N-oxide** can be synthesized via the oxidation of Lansoprazole sulfide.

Materials:

- Lansoprazole sulfide
- m-Chloroperoxybenzoic acid (m-CPBA)
- Chloroform

Procedure:

- Dissolve Lansoprazole sulfide in chloroform.
- Add m-Chloroperoxybenzoic acid (m-CPBA) to the solution.
- Stir the reaction mixture. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product can be isolated and purified using standard techniques such as column chromatography.



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Caption: Synthetic pathway of **Lansoprazole sulfone N-oxide**.

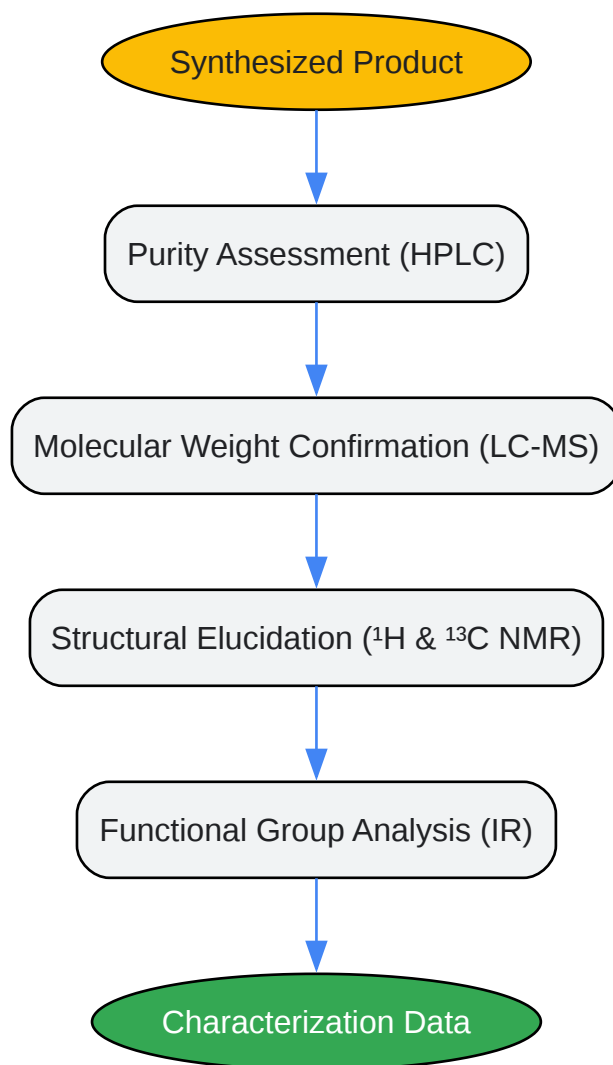
## Analytical Characterization Workflow

A typical workflow for the analytical characterization of synthesized **Lansoprazole sulfone N-oxide** involves a series of spectroscopic and chromatographic analyses.

Methodology:

- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the synthesized compound. A reversed-phase C18 column is commonly used with a mobile phase consisting of a buffer and an organic solvent in a gradient elution mode.[5]
- Mass Spectrometry (MS): The HPLC system is often coupled with a mass spectrometer (LC-MS) to confirm the molecular weight of the compound and to study its fragmentation patterns.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for the structural elucidation of the molecule. Spectra are typically recorded in a deuterated solvent such as DMSO- $d_6$ . [6]

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups present in the molecule.



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Caption: Analytical workflow for **Lansoprazole sulfone N-oxide**.

## Conclusion

The comprehensive characterization of **Lansoprazole sulfone N-oxide** is a fundamental requirement in the pharmaceutical industry to ensure the quality and safety of Lansoprazole formulations. This guide provides essential technical information, including physicochemical properties, detailed spectral data, and standardized experimental protocols, to aid researchers and drug development professionals in the identification, synthesis, and analysis of this critical

impurity. The presented data and workflows serve as a valuable resource for quality control, stability studies, and regulatory submissions related to Lansoprazole.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Lansoprazole Sulfone N-Oxide | CAS No- 953787-54-7 | Simson Pharma Limited [simsonpharma.com]
- 4. scbt.com [scbt.com]
- 5. researchgate.net [researchgate.net]
- 6. news-medical.net [news-medical.net]
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